

# Toxicological data and safety information for Pyrazineethanethiol.

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## Compound of Interest

Compound Name: *Pyrazineethanethiol*

Cat. No.: *B036287*

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## Pyrazineethanethiol: A Toxicological and Safety Assessment

An In-depth Technical Guide for Researchers and Drug Development Professionals

### Introduction

**Pyrazineethanethiol**, a heterocyclic aromatic compound with the chemical formula  $C_6H_8N_2S$ , is utilized as a flavoring agent in the food industry, prized for its meaty, sulfurous, and roasted aroma.[1][2][3] As with any chemical compound intended for use in consumer products or as a potential component in pharmaceutical development, a thorough understanding of its toxicological profile and safety is paramount. This technical guide provides a comprehensive overview of the available toxicological data and safety information for **Pyrazineethanethiol**, tailored for researchers, scientists, and professionals in drug development.

### Chemical and Physical Properties

A foundational understanding of the physicochemical properties of **Pyrazineethanethiol** is essential for its safe handling and for interpreting its toxicological data.

Property	Value	Reference
CAS Number	35250-53-4	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C6H8N2S	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Molecular Weight	140.21 g/mol	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Appearance	Colorless to pale yellow liquid	<a href="#">[4]</a> <a href="#">[7]</a>
Odor	Meaty, sulfurous, cabbage-like	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Boiling Point	105-110 °C @ 20 mmHg	<a href="#">[2]</a> <a href="#">[4]</a>
Flash Point	>110 °C (>230 °F)	<a href="#">[1]</a> <a href="#">[5]</a>
Density	1.142 - 1.157 g/cm <sup>3</sup> @ 25 °C	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Solubility	Slightly soluble in water; soluble in organic solvents and oils.	<a href="#">[3]</a> <a href="#">[7]</a>

## Toxicological Data Summary

The toxicological profile of **Pyrazineethanethiol** has been evaluated through various studies. The following tables summarize the key quantitative and qualitative findings.

### Acute Toxicity

Endpoint	Species	Route	Value	Classification	Reference
LD50	Rat	Oral	158 mg/kg	Toxic if swallowed	[1][4][8]
Acute Dermal Toxicity	-	-	Based on available data, classification criteria are not met.	Not Classified	[4]
Acute Inhalation Toxicity	-	-	Based on available data, classification criteria are not met.	Not Classified	[4]

## Irritation and Sensitization

Endpoint	Result	Classification	Reference
Skin Irritation	Causes skin irritation.	Irritating to skin	[1][4][5]
Eye Irritation	Causes serious eye irritation.	Irritating to eyes	[1][4][5]
Respiratory Irritation	May cause respiratory irritation.	Irritating to respiratory system	[1][4][5]
Respiratory Sensitization	Based on available data, the classification criteria are not met.	Not Classified	[4]

## Genotoxicity

While some databases indicate that genotoxicity studies, such as the Ames test, have been conducted, the detailed results of these studies for **Pyrazineethanethiol** are not readily

available in the public domain.[9] The European Food Safety Authority (EFSA) has evaluated pyrazine derivatives, which may provide further insight.[1]

## Experimental Protocols

Detailed experimental protocols for the cited studies are not publicly available. However, standardized methodologies, such as those established by the Organisation for Economic Co-operation and Development (OECD), are typically followed for regulatory submissions.

### Acute Oral Toxicity (LD50) - General Methodology (Based on OECD Guideline 423)

The acute oral toxicity of a substance is commonly determined using a stepwise procedure with a small number of animals.

- **Test Animals:** Typically, young adult rats of a single sex (usually females, as they are often slightly more sensitive) are used.
- **Dosage:** A starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).
- **Administration:** The test substance is administered in a single dose by gavage using a stomach tube or a suitable intubation cannula.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- **Endpoint:** The LD50 is determined based on the dose at which mortality is observed.

### Skin and Eye Irritation - General Methodology (Based on OECD Guidelines 404 and 405)

- **Skin Irritation (OECD 404):** A small amount of the test substance is applied to a shaved patch of skin on a test animal (typically a rabbit). The site is observed for signs of erythema (redness) and edema (swelling) at specified intervals.

- Eye Irritation (OECD 405): A small amount of the test substance is instilled into the conjunctival sac of one eye of a test animal (typically a rabbit). The other eye serves as a control. The eyes are examined for corneal opacity, iritis, conjunctival redness, and chemosis (swelling) at specified intervals.

## Safety Information and Hazard Communication

Based on its toxicological profile, **Pyrazineethanethiol** is classified with specific hazard statements and requires appropriate precautionary measures for safe handling.

GHS Hazard Classification:

- Acute toxicity, Oral (Category 3)[2][3]
- Skin irritation (Category 2)[2]
- Eye irritation (Category 2A)[2]
- Specific target organ toxicity — Single exposure (Category 3), Respiratory system[2]

Signal Word: Danger[2][4]

Hazard Statements:

- H301: Toxic if swallowed.[2][3][4]
- H315: Causes skin irritation.[2][4]
- H319: Causes serious eye irritation.[2][4]
- H335: May cause respiratory irritation.[2][4]

Precautionary Statements:

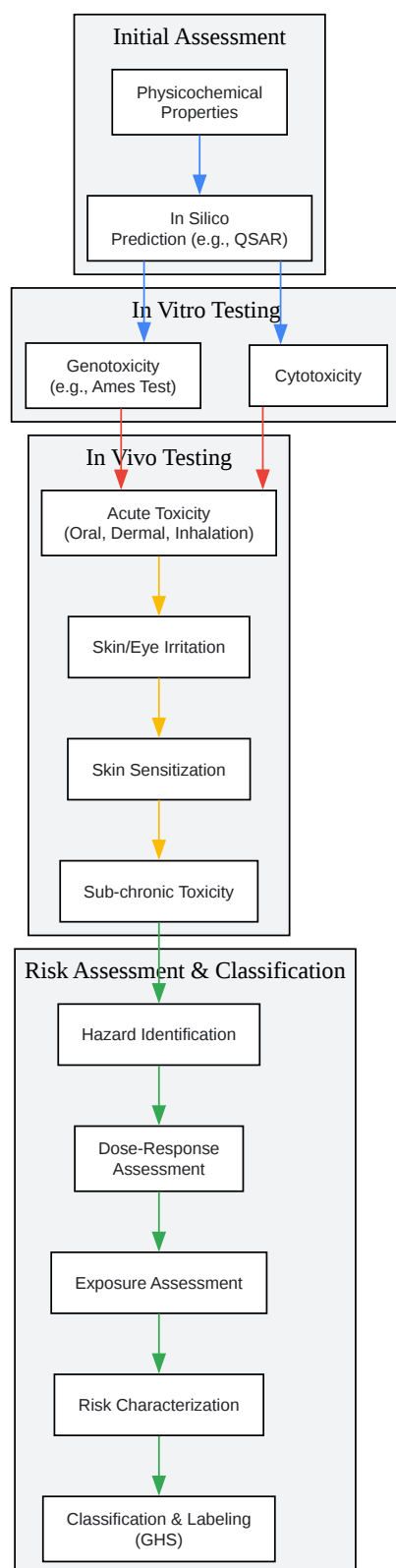
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2][4]
- P264: Wash skin thoroughly after handling.[4][10]
- P270: Do not eat, drink or smoke when using this product.[4]

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. [4][10]
- P302 + P352: IF ON SKIN: Wash with plenty of water.[4]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]

## Visualizations

### Logical Workflow for Toxicological Assessment

The following diagram illustrates a typical workflow for assessing the toxicological profile of a chemical substance like **Pyrazineethanethiol**.



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Caption: A logical workflow for the toxicological assessment of a chemical substance.

## Conclusion

**Pyrazineethanethiol** is a compound with a well-defined acute oral toxicity profile, classified as toxic if swallowed. It is also a skin, eye, and respiratory irritant. While comprehensive public data on its genotoxic potential is limited, its established hazard profile necessitates strict adherence to safety protocols, including the use of appropriate personal protective equipment and handling in well-ventilated areas. For professionals in research and drug development, this information is critical for conducting risk assessments and ensuring the safe handling and potential application of this compound. Further investigation into its genotoxicity and sub-chronic toxicity would provide a more complete understanding of its safety profile.

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